

Personal protective equipment for handling Ac-rC Phosphoramidite

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Compound of Interest

Compound Name: Ac-rC Phosphoramidite

Cat. No.: B10832007

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Essential Safety and Handling Guide for Ac-rC Phosphoramidite

This guide provides crucial safety and logistical information for the handling and disposal of Ac-rC (N-Acetyl-5'-O-DMT-2'-O-TBDMS-cytidine-3'-O-(N,N-diisopropyl)-2-cyanoethylphosphoramidite), a key reagent in oligonucleotide synthesis. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of this moisture-sensitive compound.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Ac-rC Phosphoramidite** to prevent exposure.^{[1][2]}

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Face Shield	Recommended when there is a splash hazard. [1]	
Skin Protection	Chemical-Impermeable Gloves	Handle with nitrile gloves. Always inspect gloves prior to use and dispose of contaminated gloves properly. [1]
Laboratory Coat	A laboratory coat must be worn. [1]	
Protective Clothing	Choose body protection in relation to the concentration and amount of the dangerous substance at the specific workplace. [1]	
Respiratory Protection	NIOSH-approved Respirator	Use a NIOSH-approved respirator, such as an N95 or P1 type dust mask, if ventilation is inadequate or dust is generated. [1]
Self-contained Breathing Apparatus	Necessary in case of fire or major spills. [1]	

Operational Plan: Handling and Storage

Handling Precautions:

- Handle in a well-ventilated place.[\[2\]](#)

- Wear suitable protective clothing, including gloves and eye/face protection.[2]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]
- Phosphoramidites are sensitive to moisture; ensure all reagents and solvents are anhydrous.
[2]

Storage Conditions:

- Keep the container tightly sealed to prevent moisture and air exposure.[1][2]
- Store in a dry, well-ventilated area.[1][2]
- Recommended storage temperature is -20°C for up to one month or -80°C for up to six months.[3]
- Protect from light and heat, and store away from oxidizing agents.[1][2][3]

Disposal Plan

Proper disposal of **Ac-rC Phosphoramidite** and contaminated materials is crucial for environmental safety and regulatory compliance.

Spill and Leak Procedures:

- Avoid dust formation.[2]
- Avoid breathing mist, gas, or vapors.[2]
- Use personal protective equipment, including chemical-impermeable gloves.[2]
- Ensure adequate ventilation.[2]

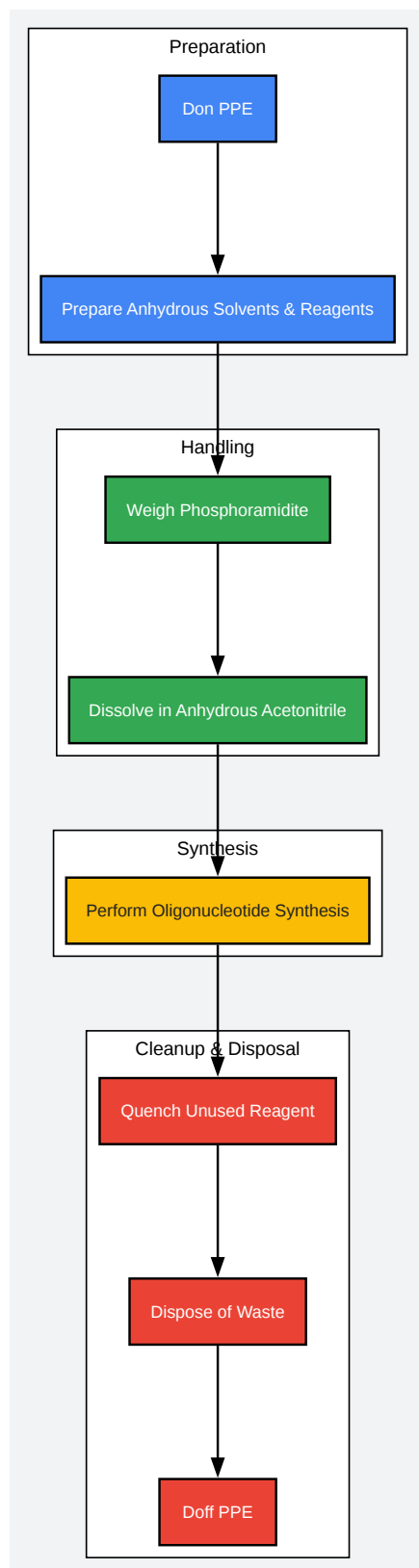
- Remove all sources of ignition.[2]

Waste Disposal:

- Dispose of unused or waste material at an approved waste disposal facility.
- Contaminated packaging should be disposed of in the same manner as the product.
- Follow all federal, state, and local environmental regulations for chemical waste disposal.

Experimental Workflow

The following diagram outlines the standard workflow for handling **Ac-rC Phosphoramidite** in a laboratory setting.



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Workflow for handling **Ac-rC Phosphoramidite**.

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